

Essential Safety and Logistical Information for Handling KF21213

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Compound of Interest

Compound Name: KF21213

Cat. No.: B1232155

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal information for the research chemical **KF21213**. It is intended to be a primary resource for laboratory personnel, ensuring safe and effective use.

Personal Protective Equipment (PPE) and Safety Precautions

According to its Safety Data Sheet (SDS), **KF21213** is not classified as a hazardous substance or mixture. However, standard laboratory safety practices should always be observed.

Recommended Personal Protective Equipment:

Protection Type	Equipment	Purpose
Eye Protection	Safety glasses or goggles	To prevent eye contact with the substance.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To avoid skin contact during handling.
Body Protection	Laboratory coat	To protect clothing and skin from accidental splashes.

General Handling Precautions:

- Avoid inhalation of dust or aerosols.
- Prevent contact with eyes and skin.
- Use in a well-ventilated area or under a chemical fume hood.
- Wash hands thoroughly after handling.

First Aid Measures

In the event of exposure, follow these first aid procedures as outlined in the safety data sheet:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Storage and Disposal

Storage:

- Store in a cool, dry place.
- Keep container tightly closed in a dry and well-ventilated place.

Disposal:

- Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations.
- As it is not classified as hazardous, disposal procedures for non-hazardous chemical waste are generally applicable. However, it is crucial to consult your institution's specific waste disposal guidelines.

Physicochemical Properties of KF21213

Property	Value
Chemical Formula	C ₁₉ H ₂₂ N ₄ O ₃
Molecular Weight	354.4 g/mol
CAS Number	155271-17-3
Appearance	Solid
Synonyms	8-(2,3-dimethyl-4-methoxystyryl)-1,3,7-trimethylxanthine

Experimental Protocols

KF21213 is a highly selective antagonist for the adenosine A_{2A} receptor and is primarily used in neuroscience research, particularly for in vivo imaging studies using Positron Emission Tomography (PET).

Representative Protocol for In Vitro Adenosine A_{2A} Receptor Binding Assay

This protocol is a generalized procedure for determining the binding affinity of a compound like **KF21213** to the adenosine A_{2A} receptor.

Materials:

- HEK293 cells stably expressing the human adenosine A_{2A} receptor.

- Membrane preparation buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Radioligand (e.g., [3H]ZM241385).
- **KF21213** or other test compounds.
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, with 10 mM MgCl₂).
- Wash buffer (e.g., ice-cold 50 mM Tris-HCl, pH 7.4).
- Glass fiber filters.
- Scintillation counter.

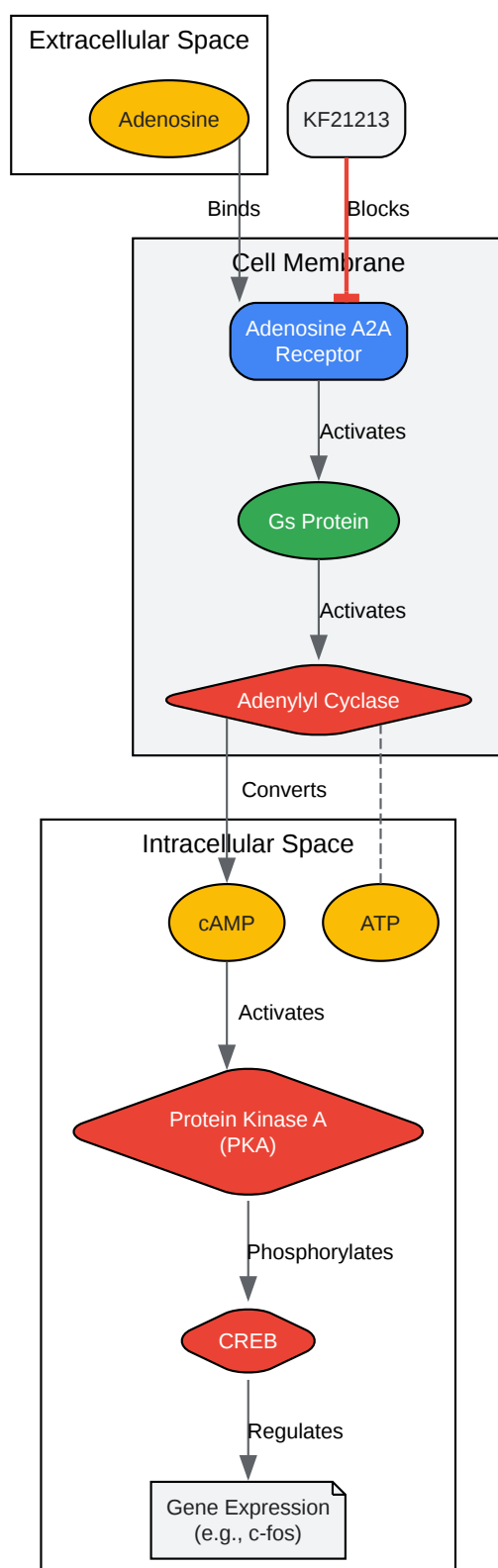
Procedure:

- Membrane Preparation:
 - Harvest HEK293 cells expressing the A_{2A} receptor.
 - Homogenize cells in membrane preparation buffer.
 - Centrifuge the homogenate to pellet the membranes.
 - Resuspend the membrane pellet in assay buffer.
 - Determine the protein concentration of the membrane preparation.
- Binding Assay:
 - In a 96-well plate, add a fixed amount of the membrane preparation.
 - Add a fixed concentration of the radioligand.
 - Add varying concentrations of **KF21213** or the test compound.
 - For determining non-specific binding, add a high concentration of a known A_{2A} receptor ligand.

- Incubate the plate at room temperature for a specified time (e.g., 60-120 minutes) to allow binding to reach equilibrium.
- Filtration and Counting:
 - Rapidly filter the contents of each well through glass fiber filters using a cell harvester to separate bound from free radioligand.
 - Wash the filters multiple times with ice-cold wash buffer.
 - Place the filters in scintillation vials with scintillation fluid.
 - Measure the radioactivity in each vial using a scintillation counter.
- Data Analysis:
 - Calculate the specific binding by subtracting the non-specific binding from the total binding.
 - Plot the specific binding as a function of the concentration of **KF21213**.
 - Determine the IC₅₀ value (the concentration of **KF21213** that inhibits 50% of the specific binding of the radioligand).
 - Calculate the K_i (inhibition constant) from the IC₅₀ value using the Cheng-Prusoff equation.

Visualizing the Adenosine A2A Receptor Signaling Pathway

The following diagram illustrates the canonical signaling pathway activated by the adenosine A2A receptor. **KF21213**, as an antagonist, would block this pathway at the receptor level.



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Caption: Adenosine A2A receptor signaling cascade and the inhibitory action of **KF21213**.

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